

# An In-depth Technical Guide to 5,12-Naphthacenequinone

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## Compound of Interest

Compound Name: **5,12-Naphthacenequinone**

Cat. No.: **B046369**

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## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties, experimental applications, and potential biological relevance of **5,12-Naphthacenequinone**. The information is curated for professionals in research and development.

## Core Molecular Data

**5,12-Naphthacenequinone**, also known as tetracene-5,12-dione, is a polycyclic aromatic hydrocarbon and a member of the quinone family.<sup>[1][2]</sup> Its fundamental molecular and physical properties are summarized below.

## Physicochemical Properties

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>10</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	258.27 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Alternate Molecular Weight	258.3 g/mol	<a href="#">[1]</a>
CAS Number	1090-13-7	<a href="#">[4]</a>
Appearance	Light Yellow to Yellow Solid	<a href="#">[6]</a>
Melting Point	282-286 °C (decomposes)	<a href="#">[7]</a>
Purity	≥96%	<a href="#">[4]</a>
IUPAC Name	tetracene-5,12-dione	<a href="#">[1]</a>

## Spectroscopic Data

Spectroscopic Data	Wavelength/Value	Solvent	Source
Absorption Wavelength	296 nm	Benzene	<a href="#">[3]</a>
Molar Absorptivity (ε)	36300 L mol <sup>-1</sup> cm <sup>-1</sup>	Benzene	<a href="#">[3]</a>
Fluorescence Quantum Yield	0.43	Benzene	<a href="#">[3]</a>

Mass spectrometry and UV/Visible spectral data are also available through the NIST WebBook.

[\[6\]](#)

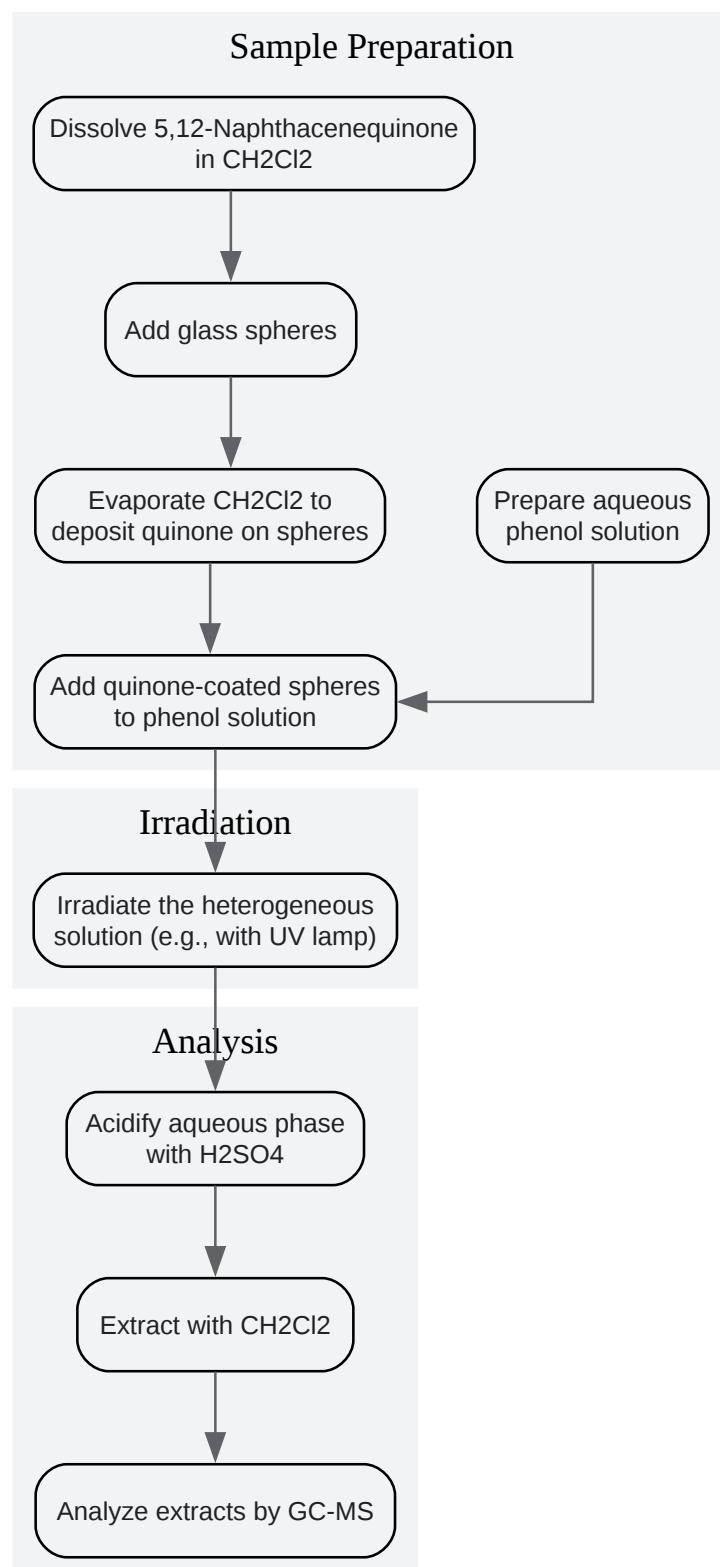
## Experimental Protocols and Applications

**5,12-Naphthacenequinone** is utilized as a reagent in the synthesis of photo-responsive fluorescent molecules.[\[6\]](#)[\[8\]](#) It also has potential for anti-inflammatory activity due to its quinone substructure.[\[6\]](#)[\[8\]](#)

## Phototransformation of Phenol

A notable application of **5,12-Naphthacenequinone** is in the study of the phototransformation of phenol in aqueous solutions, where it acts as a photosensitizer.<sup>[7]</sup> Quinones like **5,12-Naphthacenequinone** can be found on atmospheric particulate matter and can initiate the phototransformation of phenolic compounds.<sup>[9]</sup>

#### Experimental Workflow: Phenol Phototransformation



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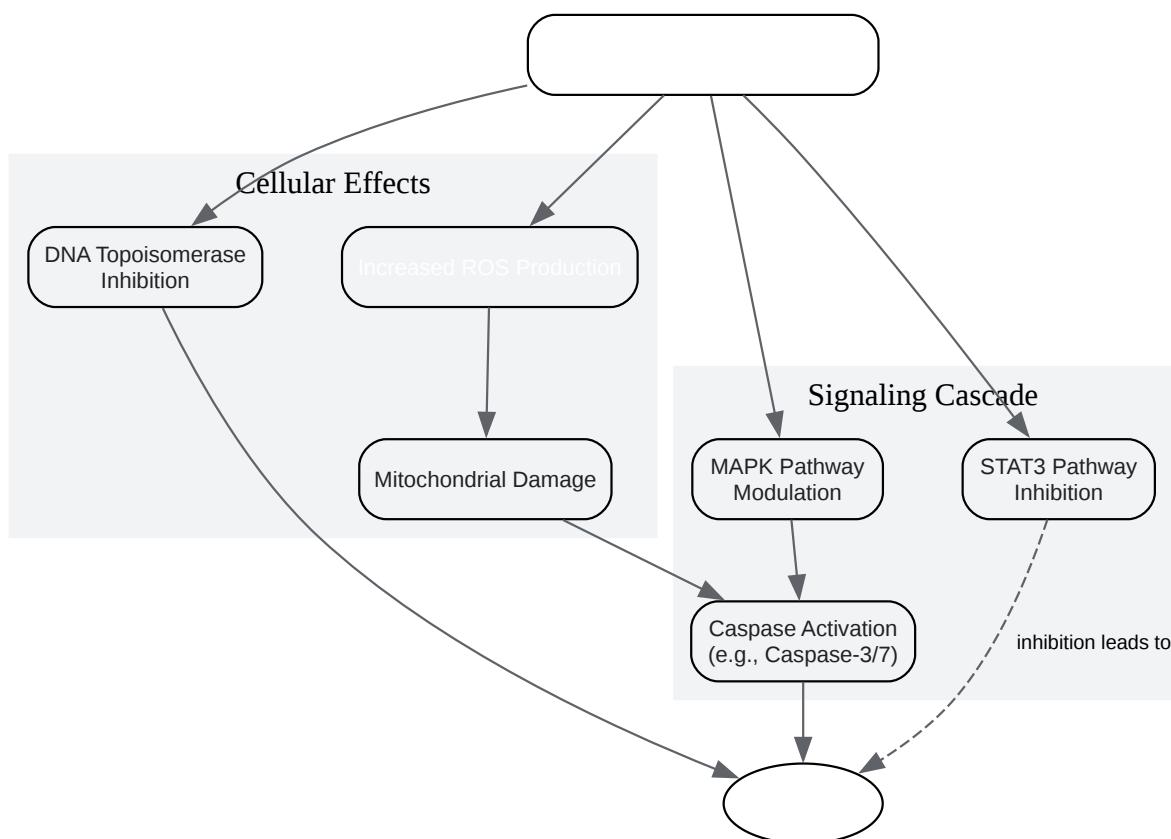
Workflow for Phenol Phototransformation Study.

## Biological Activity and Signaling Pathways

While specific signaling pathways for **5,12-Naphthacenequinone** are not extensively detailed in the literature, the broader class of naphthoquinones is known for a range of biological activities, including antibiotic, antiviral, anti-inflammatory, and antiproliferative effects.[\[10\]](#) These activities are often linked to their ability to act as oxidizing agents and to influence cellular signaling pathways.[\[10\]](#)

Many naphthoquinone derivatives exert anticancer activity by interfering with MAPK and STAT3 signaling pathways.[\[11\]](#) They can induce the production of reactive oxygen species (ROS), leading to mitochondrial damage and apoptosis.[\[11\]](#) The cytotoxic activity of some naphthoquinones is associated with the inhibition of DNA topoisomerases.[\[12\]](#)

### Generalized Naphthoquinone-Induced Apoptosis Pathway



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Generalized Apoptotic Pathway for Naphthoquinones.

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